

# troubleshooting common issues in 2,3-Dibromopropionamide experiments

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## Compound of Interest

Compound Name: 2,3-Dibromopropionamide

Cat. No.: B076969

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## Technical Support Center: 2,3-Dibromopropionamide Experiments

Welcome to the technical support center for **2,3-Dibromopropionamide**. This resource is designed for researchers, scientists, and drug development professionals to provide guidance and solutions for common issues encountered during experiments with this compound.

## Frequently Asked Questions (FAQs)

Q1: What is **2,3-Dibromopropionamide** and what are its common applications?

A1: **2,3-Dibromopropionamide** ( $C_3H_5Br_2NO$ ) is a brominated amide. It is often used as a raw material and intermediate in organic synthesis, particularly for pharmaceuticals, agrochemicals, and dyestuffs.<sup>[1][2]</sup> It is also used as a standard for the gas-liquid chromatographic (GLC) determination of acrylamide.

Q2: What are the key physical and chemical properties of **2,3-Dibromopropionamide**?

A2: Understanding the properties of **2,3-Dibromopropionamide** is crucial for its proper handling and use in experiments. Key properties are summarized in the table below.

Property	Value
CAS Number	15102-42-8
Molecular Weight	230.89 g/mol
Appearance	White to almost white powder or crystals
Melting Point	132-133 °C
Boiling Point (Predicted)	315.6 ± 32.0 °C
Density	2.186 g/cm <sup>3</sup>
Solubility	Slightly soluble in DMSO and Methanol. Insoluble in water.
Storage Temperature	2-8°C

Data sourced from ChemicalBook.[1]

Q3: What are the primary safety concerns when working with **2,3-Dibromopropionamide**?

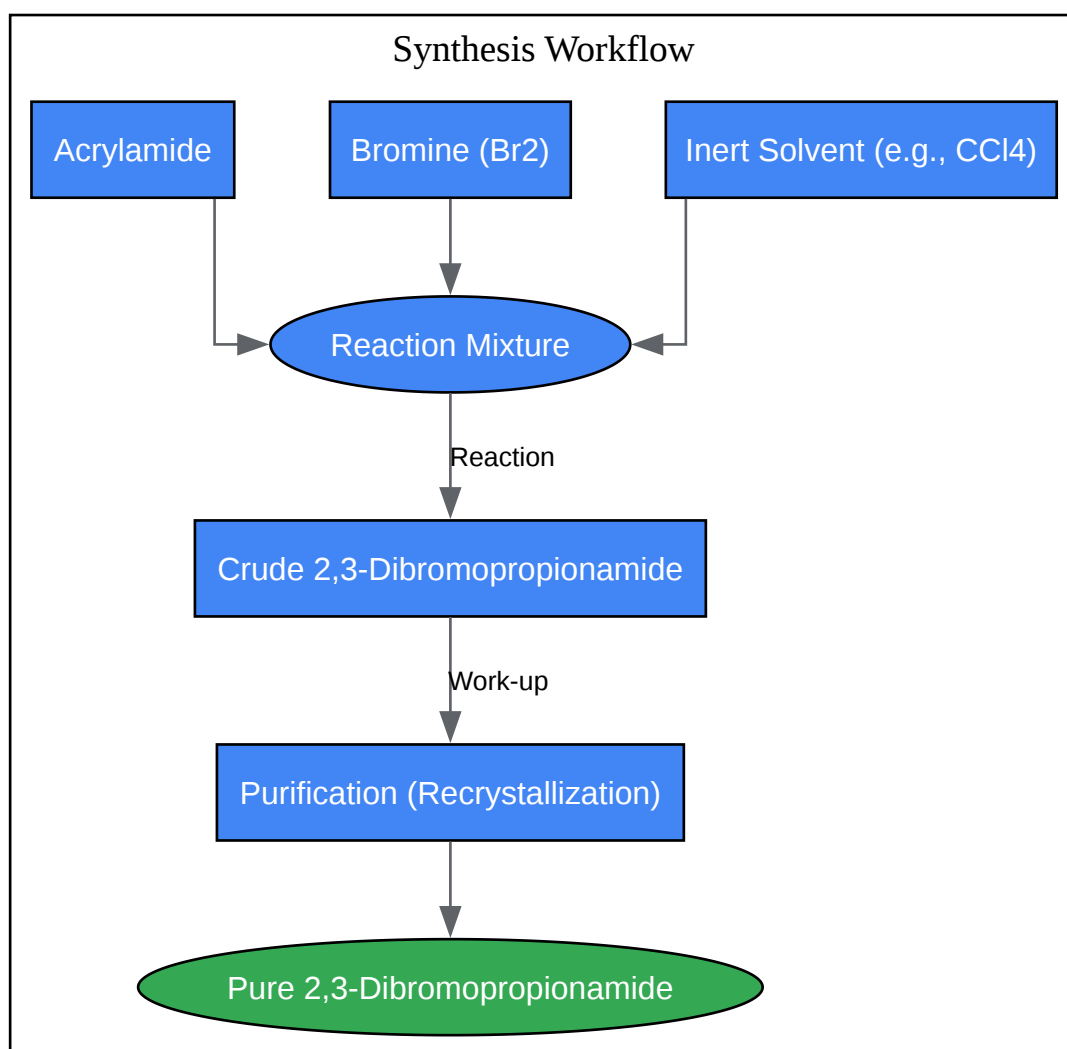
A3: **2,3-Dibromopropionamide** is a hazardous substance and requires careful handling in a well-ventilated fume hood. It is harmful if swallowed and causes severe skin burns and eye damage.[3] Appropriate personal protective equipment (PPE), including gloves, safety goggles, and a lab coat, should be worn at all times.

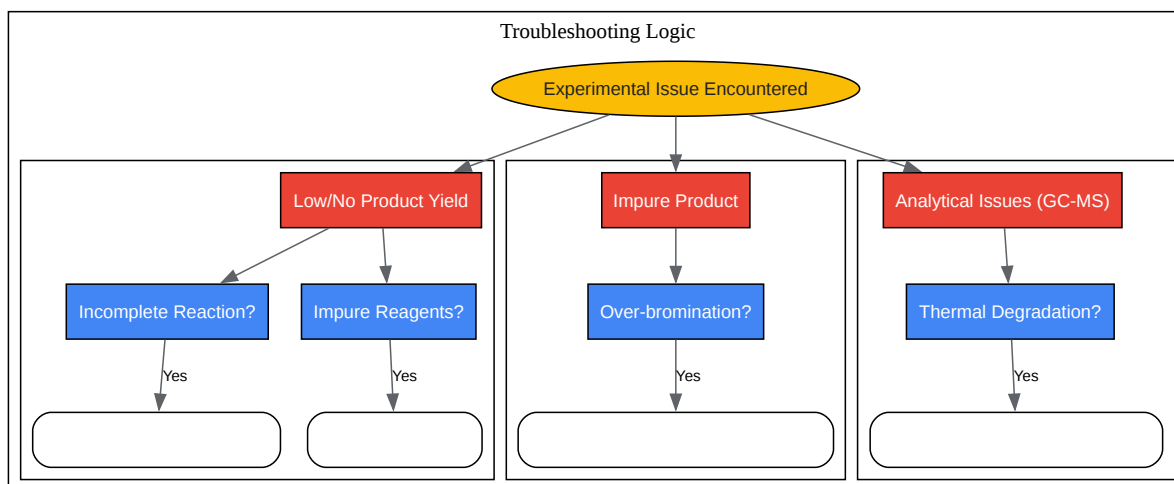
## Troubleshooting Guides

This section provides solutions to specific problems that may arise during the synthesis, purification, and analysis of **2,3-Dibromopropionamide**.

### Synthesis: Bromination of Acrylamide

The most common synthesis route for **2,3-Dibromopropionamide** is the bromination of acrylamide.





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## References

- 1. 2,3-DIBROMOPROPIONAMIDE CAS#: 15102-42-8 [m.chemicalbook.com]
- 2. 2,3-DIBROMOPROPIONAMIDE | 15102-42-8 [chemicalbook.com]
- 3. 2,3-Dibromopropionamide | C<sub>3</sub>H<sub>5</sub>Br<sub>2</sub>NO | CID 85798 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [troubleshooting common issues in 2,3-Dibromopropionamide experiments]. BenchChem, [2025]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b076969#troubleshooting-common-issues-in-2-3-dibromopropionamide-experiments>]

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